

The Environmental Fate and Biodegradability of 1-Tetradecanol: A Technical Guide

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B3432657

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Executive Summary: **1-Tetradecanol**, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol widely used in cosmetics and as a chemical intermediate.^[1] Its release into the environment is a consideration for its production and use. This document provides a comprehensive overview of the environmental fate and biodegradability of **1-Tetradecanol**, intended for researchers, scientists, and drug development professionals. The substance is characterized by low water solubility and a high octanol-water partition coefficient, indicating a tendency to associate with organic matter and potential for bioaccumulation. However, it is readily biodegradable, which mitigates its persistence and bioaccumulation potential in the environment. This guide summarizes key physicochemical properties, details its degradation pathways, and presents ecotoxicity data.

Physicochemical Properties of 1-Tetradecanol

The environmental behavior of **1-Tetradecanol** is largely governed by its physicochemical properties. It is a white, waxy solid at room temperature and is practically insoluble in water.^[1] ^[2] A summary of its key properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C14H30O	[1][3]
Molecular Weight	214.39 g/mol	[4]
Melting Point	35-39 °C	[2][5]
Boiling Point	289 °C	[2][5]
Water Solubility	0.00013 g/L at 23°C; 1.91X10-1 mg/L at 25 °C	[2][4]
Vapor Pressure	1.1 x 10-4 mm Hg at 25 °C	[4][6]
log Kow (Octanol-Water Partition Coefficient)	6.03	[4][7]
Henry's Law Constant	1.04 x 10-4 atm-cu m/mole	[4][6]

Environmental Fate

The environmental fate of **1-Tetradecanol** is determined by a combination of transport and degradation processes. Due to its low water solubility and high log Kow, it is expected to partition to soil, sediment, and biota.[4]

Abiotic Degradation

Atmospheric Degradation: If released to the atmosphere, **1-Tetradecanol** is expected to exist solely in the vapor phase.[4] It will be degraded by reaction with photochemically-produced hydroxyl radicals, with an estimated atmospheric half-life of 18 hours.[3][4]

Photolysis and Hydrolysis: **1-Tetradecanol** does not contain chromophores that absorb light at wavelengths greater than 290 nm, and therefore is not expected to be susceptible to direct photolysis by sunlight.[4][6] It also lacks functional groups that hydrolyze under environmental conditions, making hydrolysis an insignificant degradation pathway.[4]

Biotic Degradation

Biodegradation is a significant environmental fate process for **1-Tetradecanol**. It is considered to be readily biodegradable.[2][3][8] A biodegradation half-life of 5.5 days has been calculated

based on a rate constant of 52.5 1/hr in sludge, indicating that biodegradation is an important environmental fate process in both soil and water.[3][4]

The biodegradation of **1-Tetradecanol** proceeds via fatty acid metabolism. The alcohol is first oxidized to the corresponding aldehyde, which is then further oxidized to myristic acid. Myristic acid can then enter the beta-oxidation pathway for fatty acids, ultimately being broken down into acetyl-CoA, which enters the citric acid cycle.



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Biodegradation pathway of **1-Tetradecanol**.

Bioaccumulation and Mobility

Bioaccumulation: The high log Kow of 6.03 suggests a potential for bioconcentration in aquatic organisms.[4][7] An estimated Bioconcentration Factor (BCF) of 190 suggests a high potential for bioconcentration.[4] However, the ready biodegradability of **1-Tetradecanol** is expected to mitigate its bioaccumulation.

Mobility: If released to soil, **1-Tetradecanol** is expected to have no mobility based on high Koc values (estimated between 18,197 and 64,060).[4][6] It will adsorb to soil and sediment.

Volatilization from moist soil and water surfaces is a potential fate process, but is expected to be attenuated by adsorption.[4]

Ecotoxicity

1-Tetradecanol is classified as very toxic to aquatic life with long-lasting effects.[7][9][10] A summary of ecotoxicity data is provided in Table 2.

Organism	Test Type	Endpoint	Value	Reference
Danio rerio (zebra fish)	96h LC50	Acute	> 10,000 mg/L	[8] [10]
Daphnia magna (Water flea)	48h EC50	Acute	3.2 mg/L	[8] [10]
Daphnia magna (Water flea)	21d NOEC	Chronic	1.6 µg/L	[11]
Freshwater Algae	96h EC50	Acute	> 10 mg/L	[12]

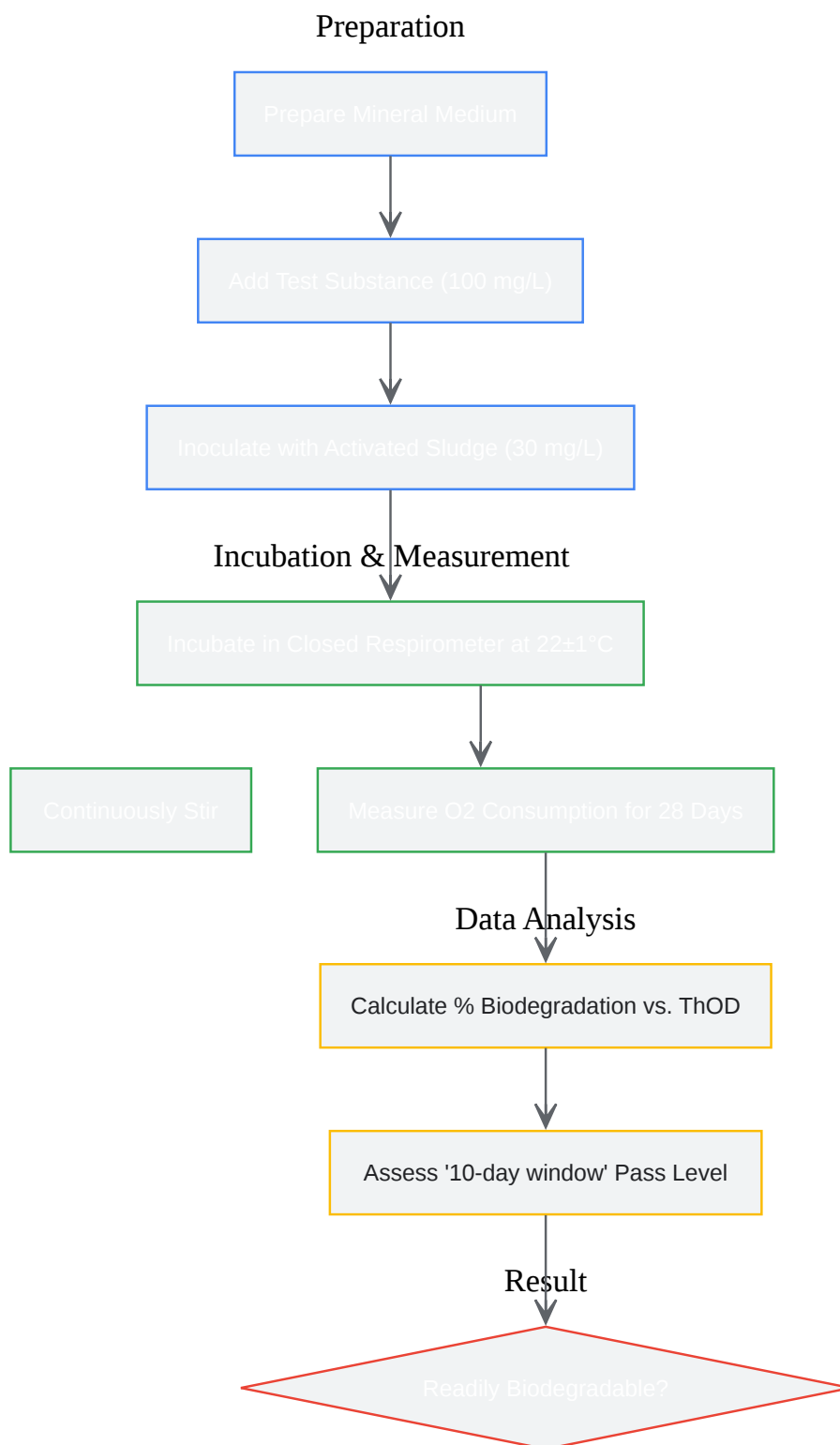
Experimental Protocols: OECD 301F - Manometric Respirometry Test

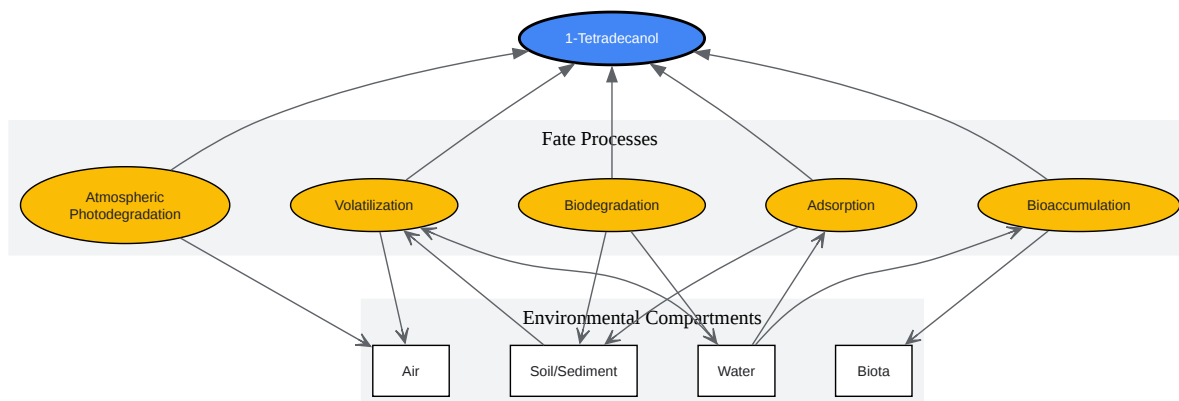
The OECD 301F test is a standard method for determining the ready biodegradability of chemical substances.[\[13\]](#)[\[14\]](#) It measures the oxygen consumed by microorganisms to biodegrade a test substance in a closed respirometer.

Principle

A known volume of mineral medium containing a known concentration of the test substance as the sole source of organic carbon is inoculated with a small amount of activated sludge. The mixture is stirred in a closed flask, and the consumption of oxygen is measured over a 28-day period. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches 60% of its ThOD within a 10-day window during the 28-day test.[\[13\]](#)

Experimental Workflow





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